

Personal protective equipment for handling TFEB activator 2

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Compound of Interest

Compound Name: *TFEB activator 2*

Cat. No.: *B15618262*

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Essential Safety and Handling Guide for TFEB Activator 2

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **TFEB activator 2**, a neuroprotective compound with potential applications in Alzheimer's disease research.^{[1][2]} Adherence to these procedures is essential to ensure personal safety and maintain the integrity of your research.

Compound Properties

A summary of the known properties of **TFEB activator 2** is provided below. As a novel research compound, full toxicological properties may not be known. Therefore, it should be handled with care, assuming it is potentially hazardous.

| Property | Value | Source |
|---------------------|---|----------------|
| Molecular Formula | C ₂₄ H ₂₅ N ₃ O ₂ | MedchemExpress |
| Molecular Weight | 387.48 | MedchemExpress |
| Appearance | A solid | MedchemExpress |
| Solubility | DMSO: ≥ 100 mg/mL | MedchemExpress |
| Storage (solution) | -20°C for 1 month, -80°C for 6 months | [1] |
| Mechanism of Action | Promotes TFEB nuclear translocation and lysosome biogenesis by targeting the DAT-CDK9-TFEB pathway. | [1] |

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **TFEB activator 2** to ensure that the appropriate PPE is used.[3] The following table outlines the recommended PPE for handling this compound in a laboratory setting.

| PPE Category | Item | Specification | Rationale |
|------------------------|---------------------------|--|---|
| Hand Protection | Disposable Nitrile Gloves | Double-gloving is recommended. | Protects against skin contact and absorption. ^[3] |
| Eye Protection | Safety Goggles | Must be worn at all times. | Protects eyes from splashes. |
| Body Protection | Laboratory Coat | Fully buttoned. | Protects skin and clothing from contamination. ^[4] |
| Respiratory Protection | Fume Hood | All handling of the solid compound and preparation of solutions should be performed in a certified chemical fume hood. | Prevents inhalation of any dust or aerosols. |

Handling and Experimental Workflow

Proper handling procedures are critical to prevent exposure and contamination. The following workflow outlines the key steps from receiving the compound to its use in experiments.

Figure 1. Experimental Workflow for TFEB Activator 2

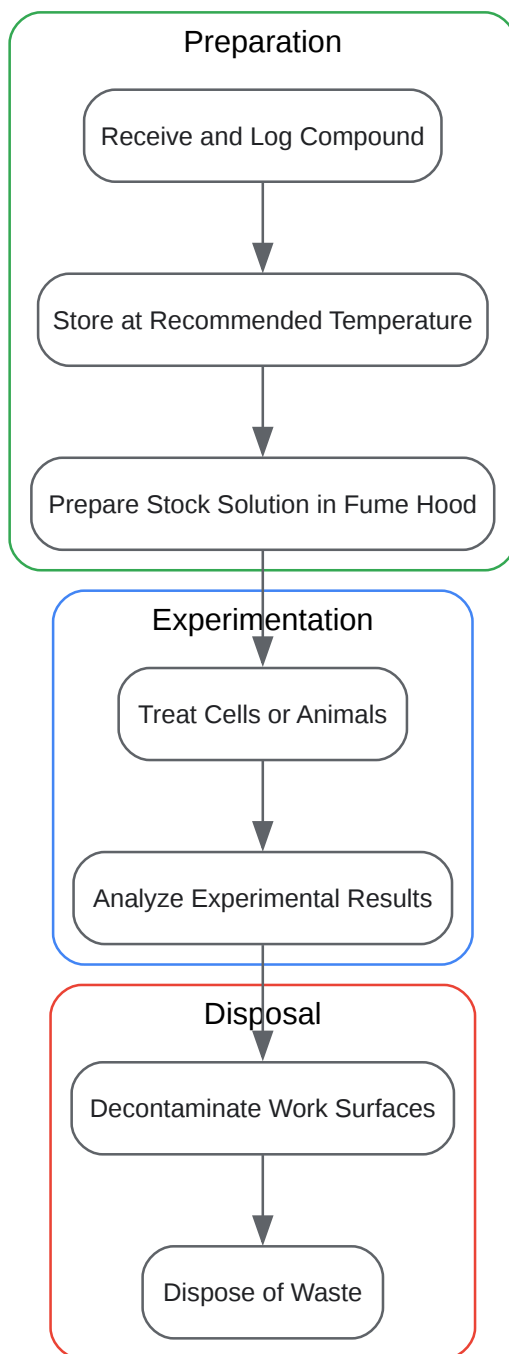
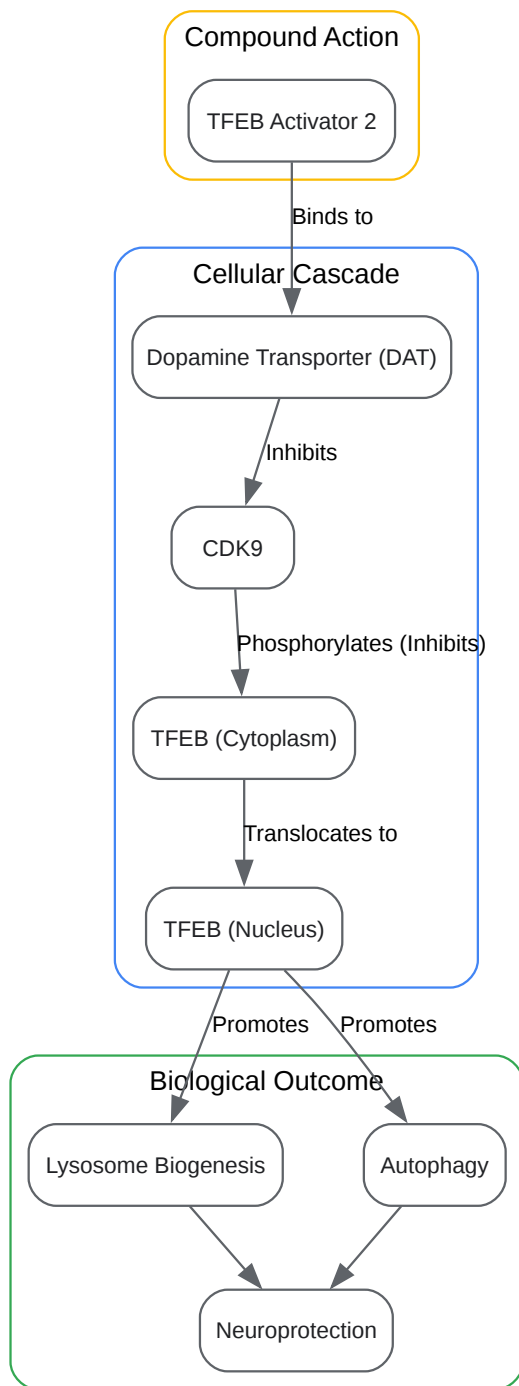


Figure 2. TFEB Activator 2 Signaling Pathway

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